

Glucovanillin CAS number and chemical properties

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Compound of Interest

Compound Name: *Glucovanillin*

Cat. No.: *B4299294*

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An In-depth Technical Guide to **Glucovanillin**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **glucovanillin**, covering its chemical properties, synthesis, biological activities, and analytical methodologies. The information is intended to support research and development efforts in various scientific and industrial fields.

Chemical Properties

Glucovanillin, with the CAS number 494-08-6, is a naturally occurring compound found in vanilla beans.[1][2][3] It is the glucoside of vanillin, meaning it is composed of a vanillin molecule bonded to a glucose molecule.[3] This glycosylation significantly impacts its chemical and physical properties compared to vanillin.

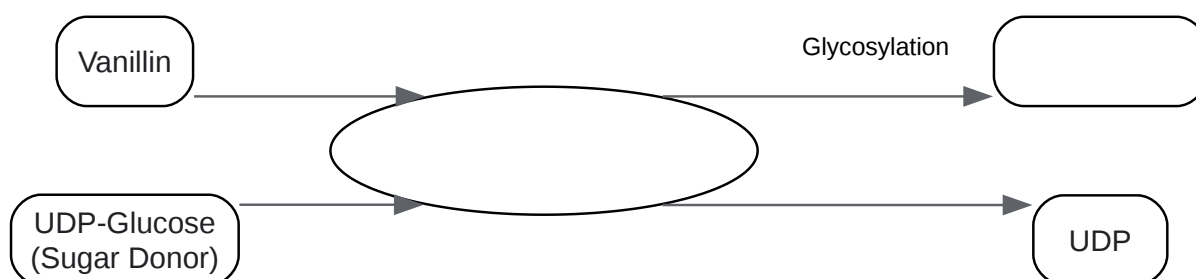
Table 1: Chemical and Physical Properties of **Glucovanillin**

Property	Value	Reference
CAS Number	494-08-6	[1][2]
Molecular Formula	C ₁₄ H ₁₈ O ₈	[1][2]
Molecular Weight	314.29 g/mol	[1][2]
IUPAC Name	3-methoxy-4- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxybenzaldehyde	[2]
Melting Point	189-190 °C	[1][3]
Solubility	Soluble in hot water and alcohol; almost insoluble in ether.[1]	[1]
pKa (Predicted)	12.78 ± 0.70	[2]
Appearance	Crystalline solid	[3]

Synthesis and Natural Occurrence

Glucovanillin is biosynthesized in the green pods of the vanilla plant (*Vanilla planifolia*).^[4] During the curing process of vanilla beans, the enzyme β-glucosidase hydrolyzes **glucovanillin** into vanillin and glucose, which is responsible for the characteristic flavor and aroma of vanilla.^{[3][4]}

Enzymatic synthesis is a common method for producing **glucovanillin** in a laboratory or industrial setting. This process typically involves the glycosylation of vanillin using a glycosyltransferase enzyme and a suitable sugar donor.



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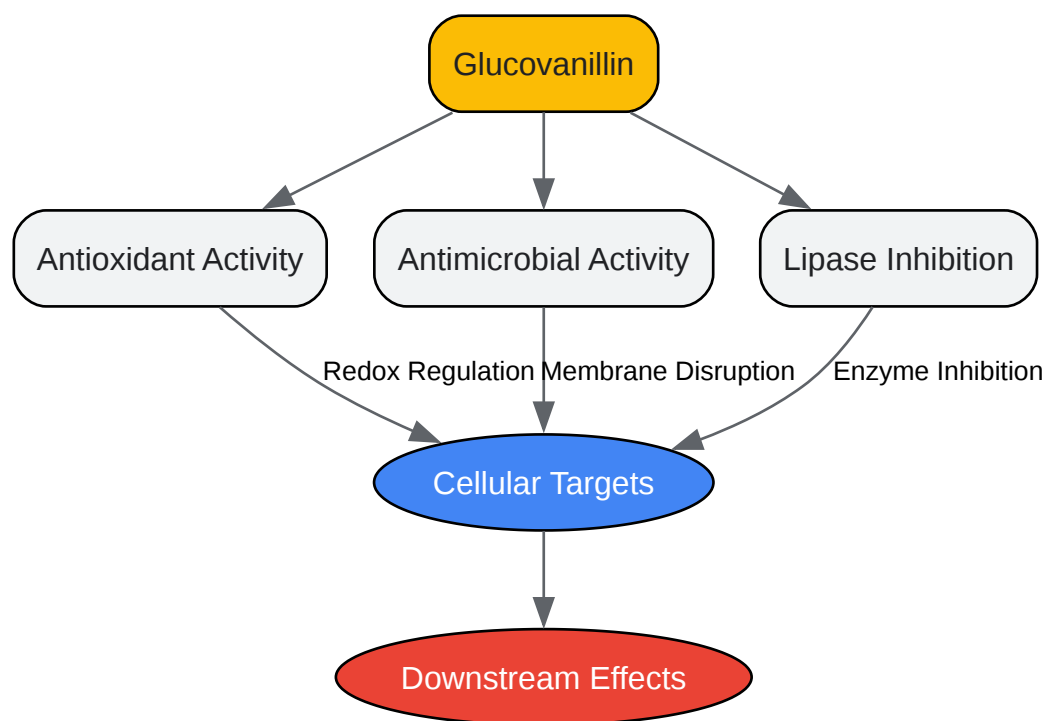
Caption: Enzymatic synthesis of **glucovanillin** from vanillin and a glucose donor.

Biological Activities and Signaling Pathways

Glucovanillin exhibits a range of biological activities that are of interest to researchers in drug development and food science.

- **Antioxidant Properties:** Studies have suggested that **glucovanillin** possesses antioxidant effects.
- **Antimicrobial Activity:** Research indicates potential antimicrobial properties for **glucovanillin**, making it a candidate for further investigation in medicinal applications.^[4]
- **Lipase Inhibitor:** **Glucovanillin** has been identified as a potential inhibitor of lipase, an enzyme involved in fat metabolism.^[5]

While the precise signaling pathways through which **glucovanillin** exerts its effects are still under investigation, its biological activities suggest interactions with various cellular processes.



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Caption: Overview of the reported biological activities of **glucovanillin**.

Experimental Protocols for Analysis

Accurate analysis of **glucovanillin** is crucial for research and quality control. The following are detailed methodologies for its characterization.

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the separation, identification, and quantification of **glucovanillin**.

- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Column: A reversed-phase C18 column is typically used.
- Mobile Phase: A gradient of methanol and water (often with a small amount of acid like phosphoric acid) is commonly employed.

- Detection: UV detection at approximately 270 nm and 305 nm is effective for **glucovanillin**.
[1]
- Sample Preparation: Samples containing **glucovanillin** are typically extracted with a suitable solvent, such as ethanol or methanol, filtered, and then injected into the HPLC system.

Nuclear Magnetic Resonance (NMR) Spectroscopy

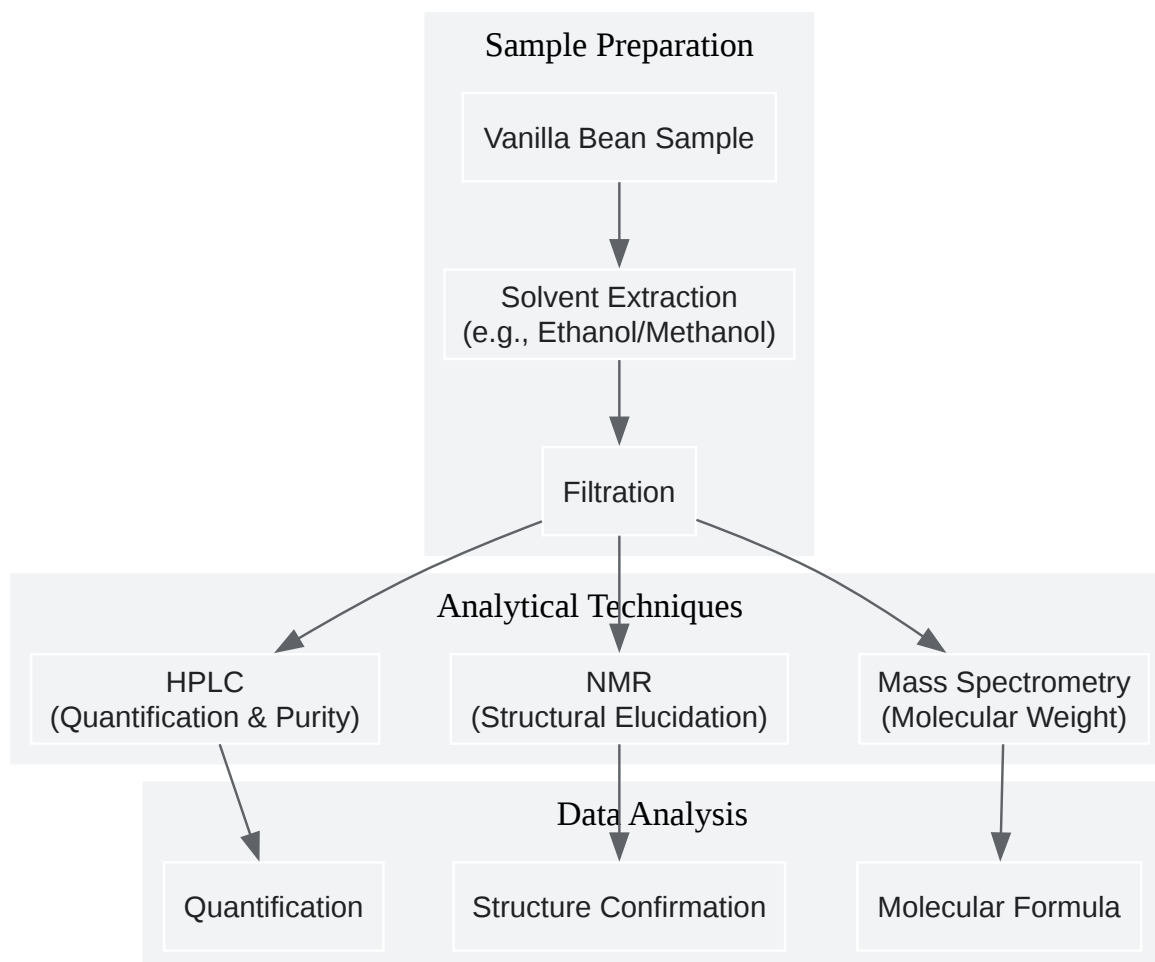
NMR spectroscopy is a powerful tool for the structural elucidation of **glucovanillin**.

- Solvent: Deuterated methanol (CD_3OD) is a common solvent for NMR analysis of **glucovanillin**.
- ^1H and ^{13}C NMR: Both proton and carbon NMR spectra are acquired to confirm the structure. The chemical shifts and coupling constants provide detailed information about the connectivity of atoms in the molecule.[1]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **glucovanillin**.

- Ionization Technique: Liquid Secondary Ion Mass Spectrometry (LSIMS) or Electrospray Ionization (ESI) can be used.
- Analysis: The mass spectrum will show a molecular ion peak corresponding to the mass of **glucovanillin** (e.g., $[\text{M}+\text{H}]^+$ at m/z 315).[1] Fragmentation patterns can provide further structural information.



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Caption: A typical experimental workflow for the analysis of **glucovanillin**.

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